

What is Homo Sildenafil-d5 and its primary use in research?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Homo Sildenafil-d5

Cat. No.: B12427436

[Get Quote](#)

An In-depth Technical Guide to **Homo Sildenafil-d5**

Introduction: Understanding Homo Sildenafil-d5

Homo Sildenafil-d5 is a deuterated analog of Homo Sildenafil, which is itself a structural analog of Sildenafil, the active ingredient in many erectile dysfunction medications.[1][2] The "-d5" designation indicates that five hydrogen atoms in the molecule have been replaced by deuterium, a stable isotope of hydrogen.[1][3] This isotopic labeling makes **Homo Sildenafil-d5** an ideal internal standard for use in quantitative analysis, particularly in mass spectrometry-based techniques.[2][4]

The primary application of **Homo Sildenafil-d5** in research is to accurately quantify the presence of Homo Sildenafil in various samples.[2] Homo Sildenafil is an unapproved phosphodiesterase-5 (PDE5) inhibitor that has been identified as an adulterant in some herbal supplements and health products.[5] Therefore, robust and accurate analytical methods are crucial for regulatory and forensic purposes, and **Homo Sildenafil-d5** plays a key role in ensuring the reliability of these measurements. This guide provides a comprehensive overview of **Homo Sildenafil-d5**, its mechanism of action, and its application in research.

Physicochemical Properties of Homo Sildenafil-d5

The fundamental physicochemical properties of **Homo Sildenafil-d5** are summarized below. This information is critical for its use as an analytical standard.

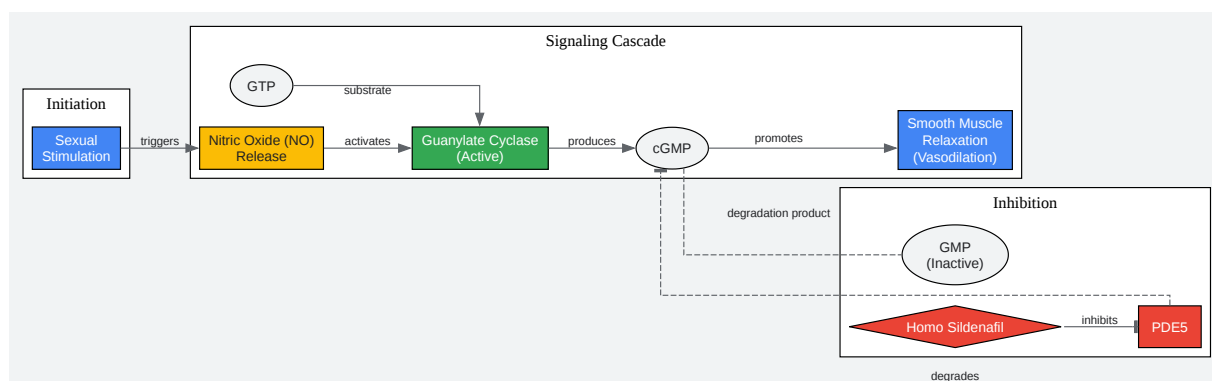
Property	Value
Molecular Formula	C ₂₃ H ₂₇ D ₅ N ₆ O ₄ S[1][3]
Molecular Weight	493.63 g/mol [1][3]
CAS Number	1216711-61-3[3]
Unlabeled CAS Number	642928-07-2 (Homo Sildenafil)[3]
Synonyms	5-[2-Ethoxy-5-[(4-(ethyl-d5)-1-piperazinyl)sulfonyl]phenyl]-1,6-dihydro-1-methyl-3-propyl-7H-pyrazolo[4,3-d]pyrimidin-7-one[1][3]
Physical Format	Neat solid[3]
Primary Application	Labeled internal standard for Homo Sildenafil[2][4]

Mechanism of Action: The PDE5 Signaling Pathway

As an analog of Sildenafil, Homo Sildenafil is presumed to function as a phosphodiesterase type 5 (PDE5) inhibitor.[2][4] The mechanism of action involves the nitric oxide (NO)/cyclic guanosine monophosphate (cGMP) signaling pathway.[6][7][8]

Upon sexual stimulation, nitric oxide is released from nerve endings and endothelial cells in the corpus cavernosum of the penis.[7][9] NO activates the enzyme guanylate cyclase, which in turn increases the production of cGMP.[7][9] cGMP is a second messenger that leads to the relaxation of smooth muscle cells in the blood vessels of the corpus cavernosum, allowing for increased blood flow and resulting in an erection.[7][10]

PDE5 is the enzyme responsible for the degradation of cGMP, which terminates the erection.[7][10] By inhibiting PDE5, compounds like Sildenafil and Homo Sildenafil prevent the breakdown of cGMP, thereby prolonging its effects and enhancing erectile function.[7][9]



[Click to download full resolution via product page](#)

Figure 1: The Nitric Oxide/cGMP Signaling Pathway and the inhibitory action of Homo Sildenafil on PDE5.

Experimental Protocol: Quantification of Homo Sildenafil using Homo Sildenafil-d5

The following is a generalized protocol for the quantification of Homo Sildenafil in a sample matrix (e.g., a suspected adulterated supplement) using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Homo Sildenafil-d5** as an internal standard.

4.1. Materials and Reagents

- Homo Sildenafil analytical standard
- **Homo Sildenafil-d5** internal standard
- LC-MS grade acetonitrile, methanol, and water

- Formic acid
- Sample matrix (e.g., dissolved herbal supplement)
- Solid-phase extraction (SPE) cartridges (if cleanup is necessary)
- Vortex mixer, centrifuge, and analytical balance

4.2. Sample Preparation

- **Standard and Internal Standard Preparation:** Prepare stock solutions of Homo Sildenafil and **Homo Sildenafil-d5** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL. From these, prepare a series of working standard solutions of Homo Sildenafil at different concentrations. Prepare a working solution of **Homo Sildenafil-d5** at a fixed concentration.
- **Sample Extraction:** Accurately weigh a portion of the homogenized sample and extract with an appropriate solvent (e.g., methanol or acetonitrile). The extraction may involve sonication or vortexing followed by centrifugation.
- **Fortification with Internal Standard:** Add a known volume of the **Homo Sildenafil-d5** working solution to the sample extract and to each of the calibration standards. This ensures that the internal standard is present at the same concentration in all samples and standards.
- **Cleanup (Optional):** If the sample matrix is complex, a cleanup step using SPE may be necessary to remove interfering substances.
- **Final Preparation:** Evaporate the final extract to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase for LC-MS/MS analysis.

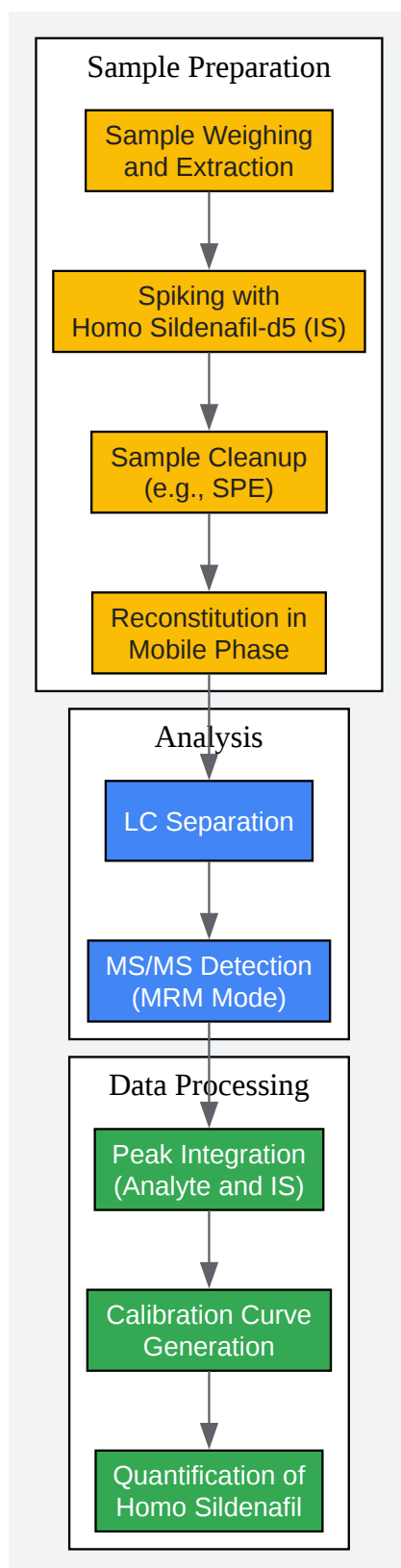
4.3. LC-MS/MS Analysis

- **Chromatographic Separation:** Inject the prepared samples and standards into an LC system equipped with a suitable column (e.g., a C18 column). Develop a gradient elution method to achieve chromatographic separation of Homo Sildenafil from other matrix components.
- **Mass Spectrometric Detection:** Analyze the column effluent using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Select specific

precursor-to-product ion transitions for both Homo Sildenafil and **Homo Sildenafil-d5**.

4.4. Data Analysis

- **Quantification:** Construct a calibration curve by plotting the ratio of the peak area of Homo Sildenafil to the peak area of **Homo Sildenafil-d5** against the concentration of the Homo Sildenafil standards.
- **Concentration Determination:** Determine the concentration of Homo Sildenafil in the unknown samples by interpolating their peak area ratios on the calibration curve.



[Click to download full resolution via product page](#)

Figure 2: A generalized experimental workflow for the quantification of Homo Sildenafil using **Homo Sildenafil-d5** as an internal standard.

Mass Spectrometry Data for Sildenafil Analogs

The following table provides hypothetical yet representative mass spectrometry data for Homo Sildenafil and **Homo Sildenafil-d5**, based on common fragmentation patterns of Sildenafil analogs.[11] The exact mass transitions should be determined experimentally.

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Homo Sildenafil	489.2	100.1	283.1
Homo Sildenafil-d5	494.2	105.1	283.1

Note: The precursor ion for **Homo Sildenafil-d5** is 5 mass units higher than that of Homo Sildenafil due to the five deuterium atoms. One of the product ions also shows a corresponding mass shift if the deuterium atoms are on the fragmented portion of the molecule.

Conclusion

Homo Sildenafil-d5 is an indispensable tool for researchers, forensic scientists, and regulatory bodies involved in the detection and quantification of unapproved Sildenafil analogs in various products. Its use as an internal standard in mass spectrometry-based methods significantly enhances the accuracy, precision, and reliability of analytical results. A thorough understanding of its properties and the underlying signaling pathway of the compounds it helps to quantify is essential for its effective application in research and quality control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. Homo Sildenafil-d5 | TRC-H615152-10MG | LGC Standards [lgcstandards.com]
- 4. Homo Sildenafil-d5 | CAS#:1216711-61-3 | Chemsrsc [chemsrc.com]
- 5. researchgate.net [researchgate.net]
- 6. Molecular mechanisms of the effects of sildenafil (VIAGRA) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. go.drugbank.com [go.drugbank.com]
- 8. Signalling pathways involved in sildenafil-induced relaxation of human bladder dome smooth muscle - PMC [pmc.ncbi.nlm.nih.gov]
- 9. droracle.ai [droracle.ai]
- 10. genericday.com [genericday.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [What is Homo Sildenafil-d5 and its primary use in research?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12427436#what-is-homo-sildenafil-d5-and-its-primary-use-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com